

2-methylcyclohexanone CAS number 583-60-8 properties

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Compound of Interest

Compound Name: 2-Methylcyclohexanone

Cat. No.: B044802

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An In-depth Technical Guide to **2-Methylcyclohexanone** (CAS Number: 583-60-8)

This technical guide provides a comprehensive overview of **2-methylcyclohexanone** (CAS No. 583-60-8), a versatile cyclic ketone utilized in various chemical applications. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Chemical and Physical Properties

2-Methylcyclohexanone is a colorless to pale yellow liquid with a characteristic peppermint- or acetone-like odor.^{[1][2]} It is a flammable liquid and its vapors are heavier than air.^{[1][2]} This compound is slightly soluble in water but soluble in organic solvents such as alcohol, ether, methanol, and cyclohexanone.^{[2][3][4]}

Table 1: Physicochemical Properties of **2-Methylcyclohexanone**

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O	[1] [5]
Molecular Weight	112.17 g/mol	[1] [2] [3]
CAS Number	583-60-8	[1] [2] [6]
Appearance	Colorless to pale yellow liquid	[1] [2] [7]
Odor	Weak, peppermint-like or acetone-like	[1]
Density	0.924 - 0.925 g/mL at 20-25 °C	[1] [2] [6] [8] [9] [10]
Boiling Point	162-165.1 °C	[1] [2] [6] [8] [9] [10] [11]
Melting Point	-14 °C to -13.9 °C	[1] [2] [6] [7] [8]
Flash Point	46 - 48 °C (116 - 118.4 °F)	[2] [7] [9] [12]
Refractive Index (n ²⁰ /D)	1.444 - 1.450	[1] [2] [5] [9] [12]
Vapor Pressure	1 - 2.25 mmHg at 20 °C	[1] [2]
Water Solubility	Insoluble/Slightly soluble	[2] [3] [4]
Solubility in Organic Solvents	Soluble in alcohol, ether, methanol	[2] [3] [4]

Spectroscopic Data

The structural identification of **2-methylcyclohexanone** is confirmed through various spectroscopic techniques.

Table 2: Key Spectroscopic Data for **2-Methylcyclohexanone**

Technique	Key Peaks/Signals	Reference
¹ H NMR	Data available, consistent with structure	[6][12][13]
¹³ C NMR	Data available	[3][12]
Infrared (IR) Spectroscopy	Key absorptions consistent with a cyclic ketone structure.	[3][5][10][12]
Mass Spectrometry (MS)	Molecular Ion (M ⁺): m/z 112. Key fragments: 68, 55, 41, 69.	[3][8][12][14]

Experimental Protocols

Synthesis of 2-Methylcyclohexanone

2-Methylcyclohexanone can be synthesized through several methods, including the catalytic hydrogenation of o-cresol or the dehydrogenation of 2-methylcyclohexanol.[7] A common laboratory-scale synthesis involves the methylation of cyclohexanone.

Protocol: Alkylation of Cyclohexanone

This protocol describes a general procedure for the α -methylation of cyclohexanone to yield **2-methylcyclohexanone**.

Materials:

- Cyclohexanone
- A strong base (e.g., Lithium diisopropylamide (LDA) or Sodium hydride (NaH))
- Methyl iodide (CH₃I)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF) or Diethyl ether)
- Quenching solution (e.g., saturated aqueous ammonium chloride)
- Organic extraction solvent (e.g., Diethyl ether)

- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- Enolate Formation: In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), the anhydrous solvent (THF) is added. The flask is cooled to a low temperature (typically -78 °C for LDA). The strong base is added, followed by the dropwise addition of cyclohexanone. The mixture is stirred for a period to allow for the complete formation of the enolate.
- Alkylation: Methyl iodide is added dropwise to the enolate solution at the low temperature. The reaction is allowed to stir for several hours, gradually warming to room temperature.
- Workup: The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The resulting mixture is transferred to a separatory funnel.
- Extraction: The aqueous layer is extracted multiple times with diethyl ether. The combined organic extracts are washed with water and then with brine.
- Drying and Concentration: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.

Purification

The crude **2-methylcyclohexanone** obtained from synthesis is typically purified by fractional distillation.

Protocol: Purification by Fractional Distillation

- The crude product is placed in a round-bottom flask suitable for distillation.
- A fractional distillation apparatus is assembled.
- The apparatus is heated, and the fraction boiling at approximately 162-165 °C at atmospheric pressure is collected.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) For higher purity, distillation can be performed under reduced pressure.

Safety and Toxicology

2-Methylcyclohexanone is a flammable liquid and should be handled with appropriate safety precautions.[2][9] It is considered harmful if inhaled, swallowed, or in contact with skin.[2][3] Inhalation of high concentrations of vapor may cause irritation to the eyes, nose, and throat, and may lead to central nervous system depression.[2][15]

Table 3: Toxicological Data for **2-Methylcyclohexanone**

Route	Species	Value	Reference
Oral LD ₅₀	Rat	1980 - 2140 mg/kg	[3][14][16]
Dermal LD ₅₀	Rabbit	1635 - 1637 mg/kg	[14][16][17]
Inhalation LC ₅₀ (4h)	Rat	11 mg/L (ATE) / 13,090 mg/m ³	[14][16]
Intraperitoneal LD ₅₀	Mouse	200 mg/kg	[2][18][19]

Handling Recommendations:

- Work in a well-ventilated area or a fume hood.
- Keep away from heat, sparks, and open flames.[12]
- Wear suitable personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.[9][12]
- Store in a tightly sealed container in a cool, dry place designated for flammable liquids.[9][15]

Biological Activity and Applications

While **2-methylcyclohexanone** is listed as a human endogenous metabolite, its direct role in biological signaling pathways is not well-documented in available literature.[17][20] Its primary significance in the context of drug development and life sciences is as a versatile chemical intermediate and building block.[21]

Researchers have utilized **2-methylcyclohexanone** as a starting material for the synthesis of more complex molecules with potential biological activities, such as antimicrobial and anti-inflammatory agents.[11][18] For instance, it is a precursor in the synthesis of various derivatives used to study stereoselective reactions, which are critical in the production of pharmaceutical intermediates.[21]

Visualizations

Experimental Workflow: Synthesis and Purification

The following diagram illustrates a typical workflow for the synthesis of **2-methylcyclohexanone** via enolate alkylation, followed by purification.

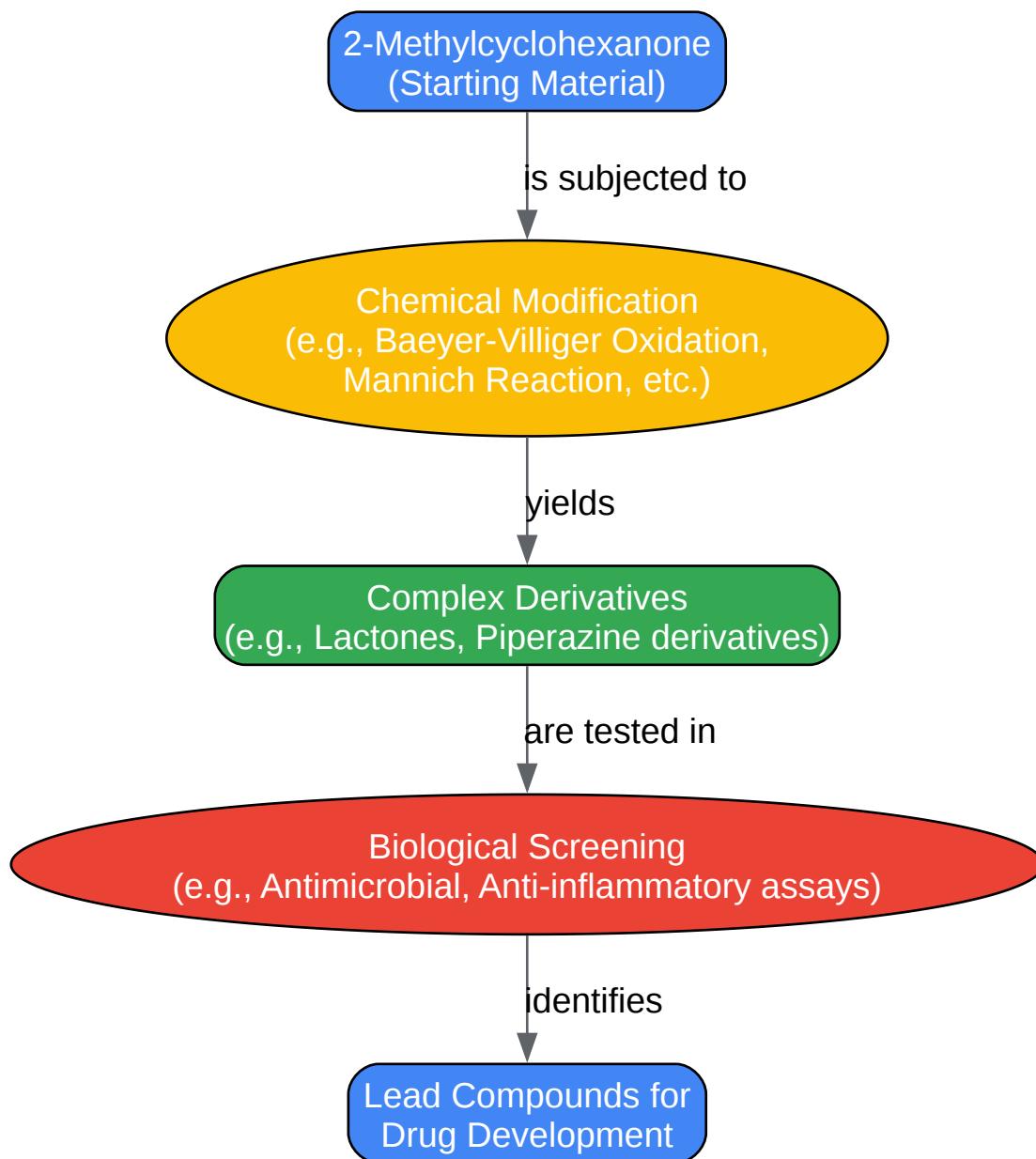


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A generalized workflow for the synthesis and purification of **2-methylcyclohexanone**.

Logical Relationship: Role in Synthesis of Bioactive Molecules

This diagram shows the role of **2-methylcyclohexanone** as a foundational chemical building block for creating more complex derivatives with potential therapeutic applications.



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The role of **2-methylcyclohexanone** as a precursor in developing bioactive compounds.

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